

An In-depth Technical Guide to Sulfo-Cy5 Amine: Properties, Structure, and Applications

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Compound of Interest

Compound Name: Sulfo-Cy5 amine

Cat. No.: B14025226

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For researchers, scientists, and drug development professionals venturing into fluorescence-based assays, the selection of an appropriate fluorophore is paramount. **Sulfo-Cy5 amine** has emerged as a versatile and robust tool in a multitude of applications owing to its favorable chemical and spectral properties. This guide provides a comprehensive overview of **Sulfo-Cy5 amine**, focusing on its core chemical characteristics, quantitative data, and detailed experimental workflows.

Core Chemical Properties and Structure

Sulfo-Cy5 amine is a derivative of the cyanine dye, Cy5, and is characterized by the presence of one or more sulfonate (SO₃⁻) groups and a primary amine (-NH₂) functional group.^[1] The cyanine core, a polymethine chain flanked by two indolenine rings, is responsible for its fluorescence in the far-red region of the spectrum.

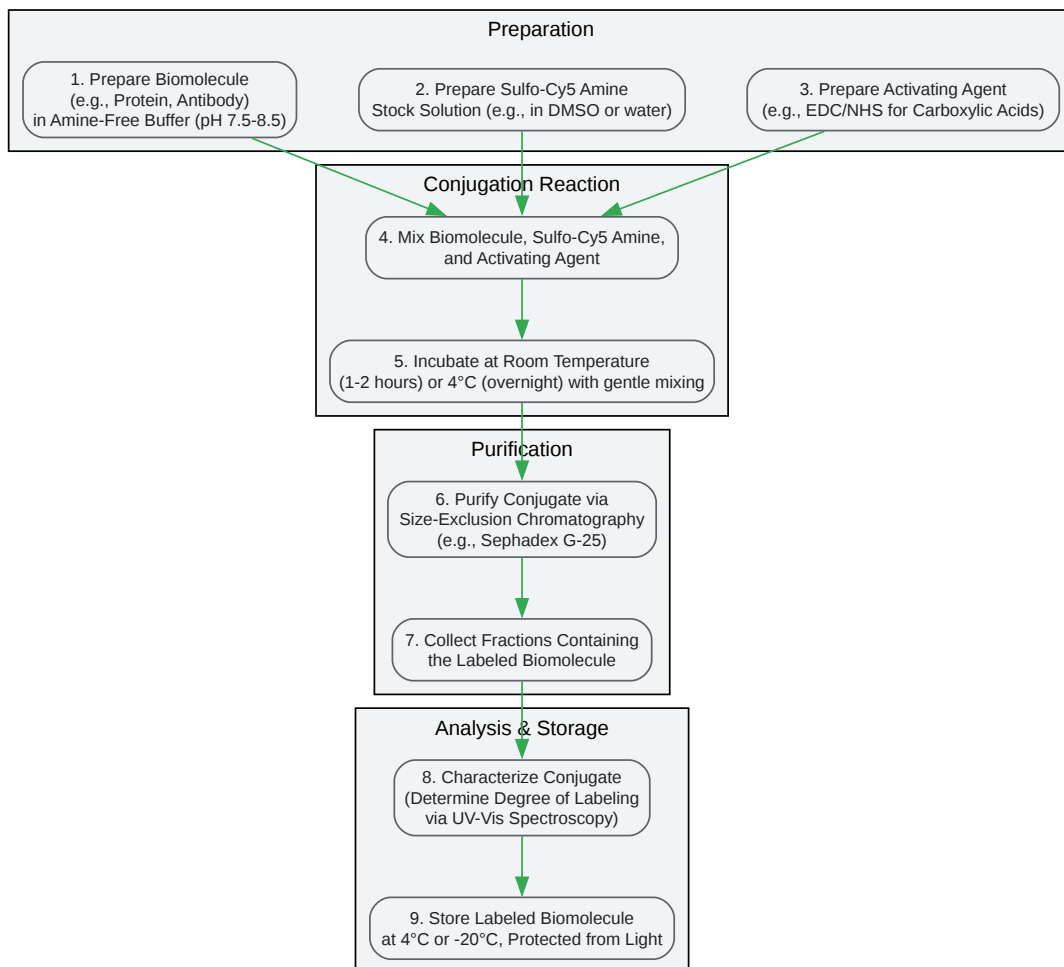
The defining features of **Sulfo-Cy5 amine**'s structure are:

- **Sulfonate Groups:** The negatively charged sulfonate groups impart significant water solubility to the molecule, a critical advantage for biological applications as it prevents aggregation and improves conjugation efficiency in aqueous buffers.^{[1][2]} This hydrophilicity also minimizes non-specific binding to biomolecules.^[3]

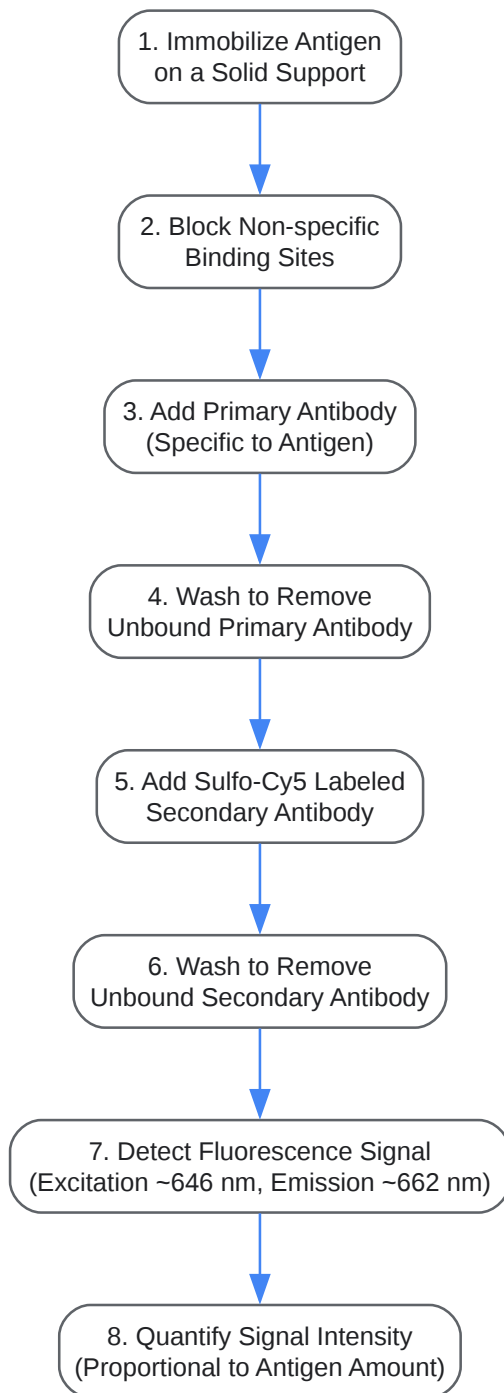
- **Amine Group:** The terminal primary amine serves as a reactive handle for covalent attachment to various functional groups on target biomolecules.[1] This allows for the stable labeling of proteins, peptides, nucleic acids, and other molecules. The amine group can be reacted with electrophiles such as activated esters (e.g., NHS esters), isothiocyanates, and sulfonyl chlorides.[4][5] It can also be coupled to carboxylic acids using carbodiimide chemistry (e.g., EDC).[5]

The structural combination of a highly fluorescent core, water-solubilizing moieties, and a reactive functional group makes **Sulfo-Cy5 amine** a powerful reagent for biological labeling and detection.

General Workflow for Biomolecule Labeling with Sulfo-Cy5 Amine



Logical Flow of an Immunoassay Using a Sulfo-Cy5 Labeled Antibody



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